

# An In-depth Technical Guide to the Physical Properties of 2-Chlorofuran

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## Compound of Interest

Compound Name: 2-Chlorofuran

Cat. No.: B3031412

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This technical guide provides a detailed overview of the key physical properties of **2-Chlorofuran**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and an understanding of the methodologies used for its determination.

## Physical Properties of 2-Chlorofuran

**2-Chlorofuran** (CAS No: 3187-94-8) is a halogenated derivative of furan.<sup>[1]</sup> Its physical properties are crucial for handling, reaction setup, and purification processes in a laboratory or industrial setting. The primary physical constants are summarized below.

Table 1: Key Physical Properties of **2-Chlorofuran**

Physical Property	Value	Conditions
Boiling Point	74 °C	at 760 mmHg
Density	1.217 g/cm <sup>3</sup>	Not Specified

Data sourced from Chemsrvc<sup>[2]</sup>.

## Experimental Protocols

While specific experimental documentation for the determination of **2-Chlorofuran**'s properties is not detailed in the public literature, standard analytical methods are employed. The following

sections describe the established laboratory procedures for accurately measuring boiling point and density.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] For a pure substance, the boiling point is a sharp, characteristic value at a given pressure.[3] The Thiele tube method is a common and efficient technique for this measurement, especially when working with small sample volumes.[4]

Methodology: Thiele Tube Method

- **Sample Preparation:** A small sample of **2-Chlorofuran** (approximately 0.5 mL) is placed into a small glass vial or Durham tube.[4]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the **2-Chlorofuran** sample.[4]
- **Apparatus Setup:** The vial is securely attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer's bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), making sure the sample is immersed.[4]
- **Heating:** The side arm of the Thiele tube is gently and continuously heated. This design allows for uniform heating of the oil bath via convection.[4]
- **Observation:** As the temperature rises, dissolved air will first exit the capillary tube. As the liquid approaches its boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube. Heating is continued until this vigorous bubbling is observed.[4]
- **Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[4] This temperature corresponds to the point where the vapor pressure of the sample equals the atmospheric pressure.
- **Pressure Correction:** The atmospheric pressure in the laboratory is recorded, as boiling points are pressure-dependent. The observed boiling point of 74 °C is standardized to 760

mmHg.[2]

## Determination of Density

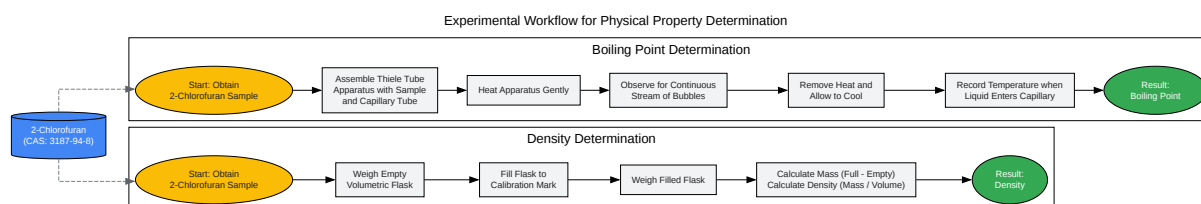
Density is an intrinsic property of a substance, defined as its mass per unit volume ( $d = m/V$ ).[5] It is typically measured at a specific temperature, as volume can change with temperature.

Methodology: Mass and Volume Measurement

- Mass Measurement: A clean, dry volumetric flask (e.g., 5 or 10 mL) is weighed on an analytical balance to determine its empty mass.
- Volume Measurement: **2-Chlorofuran** is carefully added to the volumetric flask up to the calibration mark. The flask is re-weighed to determine the total mass of the flask and the liquid.
- Calculation:
  - The mass of the **2-Chlorofuran** sample is calculated by subtracting the mass of the empty flask from the total mass.
  - The density is then calculated by dividing the mass of the sample by the known volume of the flask.
- Temperature Control: The procedure is conducted at a controlled temperature, as density is temperature-dependent.[5] The resulting density of 1.217 g/cm<sup>3</sup> is recorded at this standard temperature.[2]

## Visualized Workflow

The logical flow for the experimental determination of these physical properties is outlined in the diagram below.



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Caption: Workflow for determining the boiling point and density of **2-Chlorofuran**.

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